



Application Notes for Preparing TH-Z145 Stock Solution in DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TH-Z145 is a lipophilic bisphosphonate that acts as a specific and potent inhibitor of Geranylgeranyl Diphosphate Synthase (GGPPS), with an IC50 value of 210 nM[1]. It shows significantly less activity against Farnesyl Diphosphate Synthase (FPPS), making it a selective tool for studying the downstream effects of the mevalonate pathway[1]. GGPPS is a critical enzyme that synthesizes geranylgeranyl pyrophosphate (GGPP), an essential precursor for the post-translational prenylation of small GTP-binding proteins like Rho, Rap, and Rac[2][3]. By inhibiting GGPPS, **TH-Z145** disrupts the localization and function of these signaling proteins, impacting cell growth, survival, and cytoskeletal organization[2][4].

Accurate and consistent preparation of a **TH-Z145** stock solution is fundamental for obtaining reproducible and reliable experimental results. Dimethyl Sulfoxide (DMSO) is the recommended solvent due to the compound's high solubility. These notes provide a detailed protocol for the preparation, storage, and handling of **TH-Z145** stock solutions for in vitro and in vivo research applications.

Mechanism of Action: Inhibition of the Mevalonate Pathway

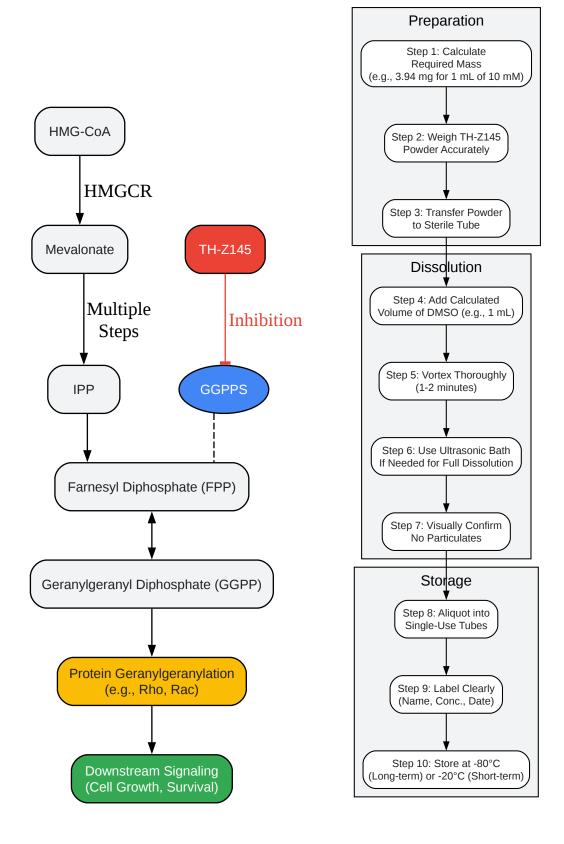


Methodological & Application

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The mevalonate pathway is a vital metabolic cascade responsible for producing cholesterol and non-sterol isoprenoids[5]. A key branch of this pathway leads to the synthesis of FPP and GGPP, which are donor molecules for protein prenylation[3]. GGPPS catalyzes the final step in the synthesis of GGPP[6][7]. **TH-Z145** specifically inhibits this enzyme, leading to a depletion of cellular GGPP pools. This prevents the geranylgeranylation of key signaling proteins, thereby disrupting their function and downstream cellular processes[4].





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